

Physical and chemical properties of Dibutyl terephthalate

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Compound of Interest

Compound Name: *Dibutyl terephthalate*

Cat. No.: *B1670439*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Dibutyl Terephthalate**

Introduction

Dibutyl terephthalate (DBT) is an organic compound and a diester of terephthalic acid.^[1] With the chemical formula C₁₆H₂₂O₄, it is a colorless to light yellow, viscous liquid.^{[1][2]} DBT is primarily utilized as a plasticizer to enhance the flexibility and durability of polymers such as polyvinyl chloride (PVC).^[1] This document provides a comprehensive overview of the physical and chemical properties of **Dibutyl terephthalate**, intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The fundamental physical and chemical characteristics of **Dibutyl terephthalate** are summarized below.

Table 1: General and Molecular Properties

Property	Value	Reference
IUPAC Name	dibutyl benzene-1,4-dicarboxylate	[1] [3]
Synonyms	1,4-Benzenedicarboxylic acid, dibutyl ester; Terephthalic acid, dibutyl ester	[2] [3]
CAS Number	1962-75-0	[1] [3] [4]
Molecular Formula	C16H22O4	[1] [3] [4]
Molecular Weight	278.34 g/mol	[1] [3] [4]
Appearance	Colorless to light yellow, clear liquid	[1] [2]
Physical Description	Liquid	[3]
SMILES	<chem>CCCCOC(=O)C1=CC=C(C=C1)C(=O)OCCCC</chem>	[1]
InChI Key	<chem>LQLQDKBJAIILIQ-UHFFFAOYSA-N</chem>	[1]

Table 2: Physical Properties

Property	Value	Reference
Melting Point	16 °C	[5]
Boiling Point	381.16 °C (rough estimate)	[5]
Density	1.053 g/cm³	[5]
Refractive Index	1.463 (45 °C)	[5]
Flash Point	180 °C	[1]
Solubility	Soluble in DMSO. Insoluble in water.	[1] [6]
Vapor Pressure	0.00007 mmHg (20 °C)	[7]

Table 3: Spectroscopic Data

Technique	Data	Reference
FT-IR (cm^{-1})	2960, 2874, 1722, 1265, 1462, 1119, 1069, 741, 651	[8]
^1H NMR (CDCl_3, δ)	7.73-7.70 (m, 2H), 7.53-7.50 (m, 2H), 4.3 (t, 2H), 4.10-4.08 (d, 1H), 2.08-2.02 (m, 1H), 1.47-1.33 (m, 4H), 0.97 (t, 7H)	[8]
^{13}C NMR (CDCl_3, δ)	13.3, 18.8, 132.0, 167.2	[8]
Mass Spectrum (ESI)	$\text{m/z} = 279 (\text{M}+1)^+$	[8]
HRMS (ESI)	Calculated for $\text{C}_{16}\text{H}_{23}\text{O}_4$ ($\text{M}+1$) $^+ = 279.1597$, Found: 279.1590	[8]

Table 4: Safety and Hazard Information

Aspect	Information	Reference
GHS Classification	Not classified as hazardous by the majority of reports.	[1] [3]
Handling	Handle in a well-ventilated area. Wear protective clothing, gloves, and safety goggles.	[9] [10]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place.	[9]
First Aid (Inhalation)	Move victim to fresh air. If breathing is difficult, give oxygen.	[9] [10]
First Aid (Skin Contact)	Wash off with soap and plenty of water.	[9] [10]
First Aid (Eye Contact)	Rinse with pure water for at least 15 minutes.	[9] [10]
First Aid (Ingestion)	Rinse mouth with water. Do not induce vomiting.	[9] [10]

Experimental Protocols

Synthesis of Dibutyl Terephthalate via Alcoholysis of PET

A sustainable method for synthesizing **Dibutyl terephthalate** involves the alcoholysis of polyethylene terephthalate (PET) waste.[\[1\]](#)[\[11\]](#) This process depolymerizes PET using n-butanol in the presence of a catalyst.

Materials:

- Waste Polyethylene terephthalate (PET) flakes
- n-Butanol

- Catalyst (e.g., diacid ionic liquid $[\text{HO}_3\text{S}-(\text{CH}_2)_3\text{-mim}]\text{Cl}\text{-FeCl}_3$)[11]

Equipment:

- Three-necked round-bottom flask
- Reflux condenser
- Mechanical stirrer
- Heating mantle with temperature controller
- Distillation apparatus

Procedure:

- Charge the reactor with waste PET flakes and n-butanol. A typical molar ratio of PET repeating units to n-butanol is 1:3.[11]
- Add the catalyst. The mass ratio of PET to catalyst is typically around 5:1.[11]
- Heat the mixture to the reaction temperature (e.g., 210 °C) under constant stirring.[11]
- Maintain the reaction for a specified time (e.g., 8 hours) to ensure complete conversion of PET.[11]
- After the reaction, the products, **Dibutyl terephthalate** and ethylene glycol, are separated and purified, often through distillation. The catalyst can be separated and reused.[11]

Characterization Techniques

1. Fourier-Transform Infrared (FT-IR) Spectroscopy

- Purpose: To identify the functional groups present in the synthesized compound.
- Method: A small sample of **Dibutyl terephthalate** is placed on the ATR crystal of the FT-IR spectrometer. The spectrum is recorded over a range of wavenumbers (typically 4000-400 cm^{-1}). The resulting spectrum is analyzed for characteristic peaks corresponding to the ester carbonyl group (C=O), C-O stretching, and aromatic C-H bonds.

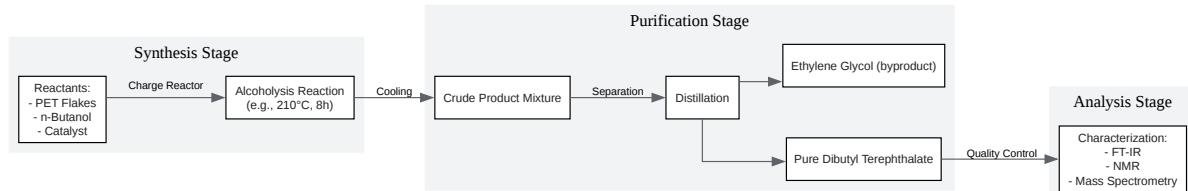
2. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Purpose: To determine the molecular structure of the compound by analyzing the chemical environment of the hydrogen (^1H NMR) and carbon (^{13}C NMR) atoms.
- Method: A small amount of the sample is dissolved in a deuterated solvent (e.g., CDCl_3) and placed in an NMR tube. The spectra are recorded on an NMR spectrometer. The chemical shifts, integration, and splitting patterns of the peaks are analyzed to confirm the structure of **Dibutyl terephthalate**.

3. Mass Spectrometry (MS)

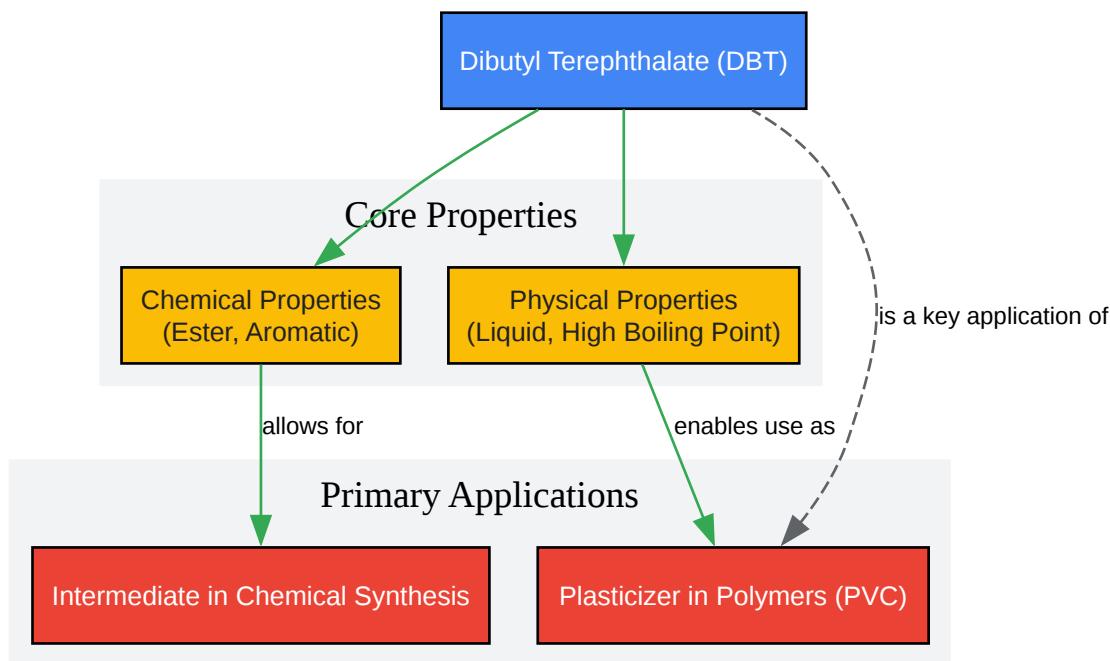
- Purpose: To determine the molecular weight and elemental composition of the compound.
- Method: The sample is introduced into the mass spectrometer, where it is ionized. The mass-to-charge ratio (m/z) of the resulting ions is measured. High-resolution mass spectrometry (HRMS) can provide the exact molecular formula.

Visualizations



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Caption: Experimental workflow for the synthesis and analysis of **Dibutyl terephthalate**.



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Caption: Logical relationships of **Dibutyl terephthalate**'s properties and applications.

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